Graphviz Styling for Readability and Contrast

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Creating diagrams with high readability involves carefully setting colors for text, nodes, and edges. The table below summarizes the key attributes for solving common contrast issues.

Element	Attribute	Purpose	Example Value
Node Text	`fontcolor`	Sets text color inside a node [1].	#202124
Node Background	`fillcolor`	Sets the fill color of a node [2].	#FBBC05
Node Style	`style=filled`	Applies the `fillcolor` to the node [2].	`filled`
Edge Label	`fontcolor`	Sets the color of edge label text [3].	#EA4335
Edge Label Position	`labeldistance`	Controls the distance of the label from the node [4].	2.5
Graph Background	`bgcolor`	Sets the background color for the entire diagram [5].	#F1F3F4

FAQ: Solving Common Diagram Issues

Here are answers to some frequently asked questions about styling Graphviz diagrams.

- **Q: Why is the text in my nodes hard to read?**

  - **A:** This is often due to insufficient contrast between the text color (`fontcolor`) and the node's fill color (`fillcolor`). Always explicitly set both attributes [5]. For example, use a dark `fontcolor` like #202124 on a light `fillcolor` like #FBBC05.

- **Q: How can I prevent edge labels from overlapping with lines?**

  - **A:** Use the `labeldistance` attribute on edges. Setting it to a value greater than the default (e.g., `2.0` or `2.5`) increases the gap between the label and the node, reducing the chance of overlap [4] [6].

- **Q: What is the best way to ensure my diagram looks good on both light and dark backgrounds?**

  - **A:** The most reliable method is to explicitly define all colors in your DOT script instead of relying on viewer defaults. Define the graph's `bgcolor` and set contrasting `fontcolor` and `fillcolor` for all nodes and edges [3] [5].

Troubleshooting Guide

- **Problem:** Fuzzy or illegible text in dark-mode viewers.
- **Solution:** Actively manage color contrast. If your diagram has a dark background, set node `fontcolor` to a light color (e.g., #FFFFFF) and use a `fillcolor` that is a lighter shade of a dark color for sufficient contrast [5].
- **Problem:** Cluttered graph with overlapping edge labels.
- **Solution:** A combination of strategies often works best:
  - Increase the `labeldistance` for edges [4].
  - Use the `taillabel` attribute instead of `label` for better placement with orthogonal edges (`splines=ortho`) [6].
  - Use `minlen` to increase the space between nodes connected by an edge [7].

Sample Diagram and Workflow

The DOT script below demonstrates the application of these rules, creating a flowchart for an experimental protocol with high color contrast and clear label placement.
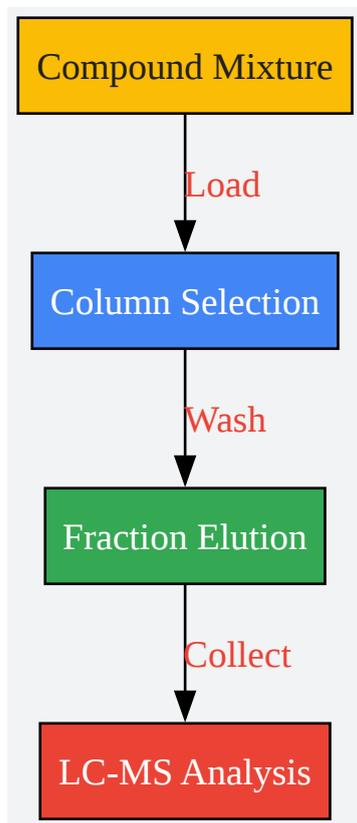
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This script will generate a diagram where:

- The **background** is a light gray (#F1F3F4).
- **Nodes** have a white fill with dark gray text, except for specific steps that use colored fills with white text for high contrast.
- **Edge labels** are red (#EA4335) and positioned with extra space from the nodes using `labeldistance=2.5` and `labeldistance=3.0`.

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6. Graph layout and label spacing for edges - Help [forum.graphviz.org]

7. Graphviz --- edge label too close to another edge [stackoverflow.com]

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